

# Technical Guide: Safety and Handling of Methyl 2-methylbenzo[d]oxazole-6-carboxylate

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## Compound of Interest

Compound Name: Methyl 2-methylbenzo[d]oxazole-6-carboxylate

Cat. No.: B178514

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## Introduction

**Methyl 2-methylbenzo[d]oxazole-6-carboxylate** (CAS No. 136663-23-5) is a heterocyclic compound belonging to the benzoxazole class. Compounds in this class are of significant interest in medicinal chemistry due to their diverse biological activities.<sup>[1][2][3][4]</sup> This technical guide provides a comprehensive overview of the safety and handling precautions for this specific molecule, intended for laboratory and drug development settings.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate** is presented in Table 1. This data is essential for the safe handling, storage, and use of the compound.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	136663-23-5	
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub>	
Molecular Weight	191.19 g/mol	
Physical Form	Solid	
Melting Point	103.5-104.5 °C	[5]
Boiling Point	286.7±13.0 °C (Predicted)	[5]
Density	1.243±0.06 g/cm <sup>3</sup> (Predicted)	[5]
Purity	≥98%	

## Hazard Identification and Safety Precautions

**Methyl 2-methylbenzo[d]oxazole-6-carboxylate** is classified as a hazardous substance. All personnel handling this compound must be thoroughly familiar with its potential hazards and the required safety precautions.

## GHS Hazard Classification

The Globally Harmonized System (GHS) classification for this compound is summarized in Table 2.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Acute toxicity, Oral	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Skin corrosion/irritation	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Serious eye damage/eye irritation	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity, single exposure	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

Data sourced from Sigma-Aldrich

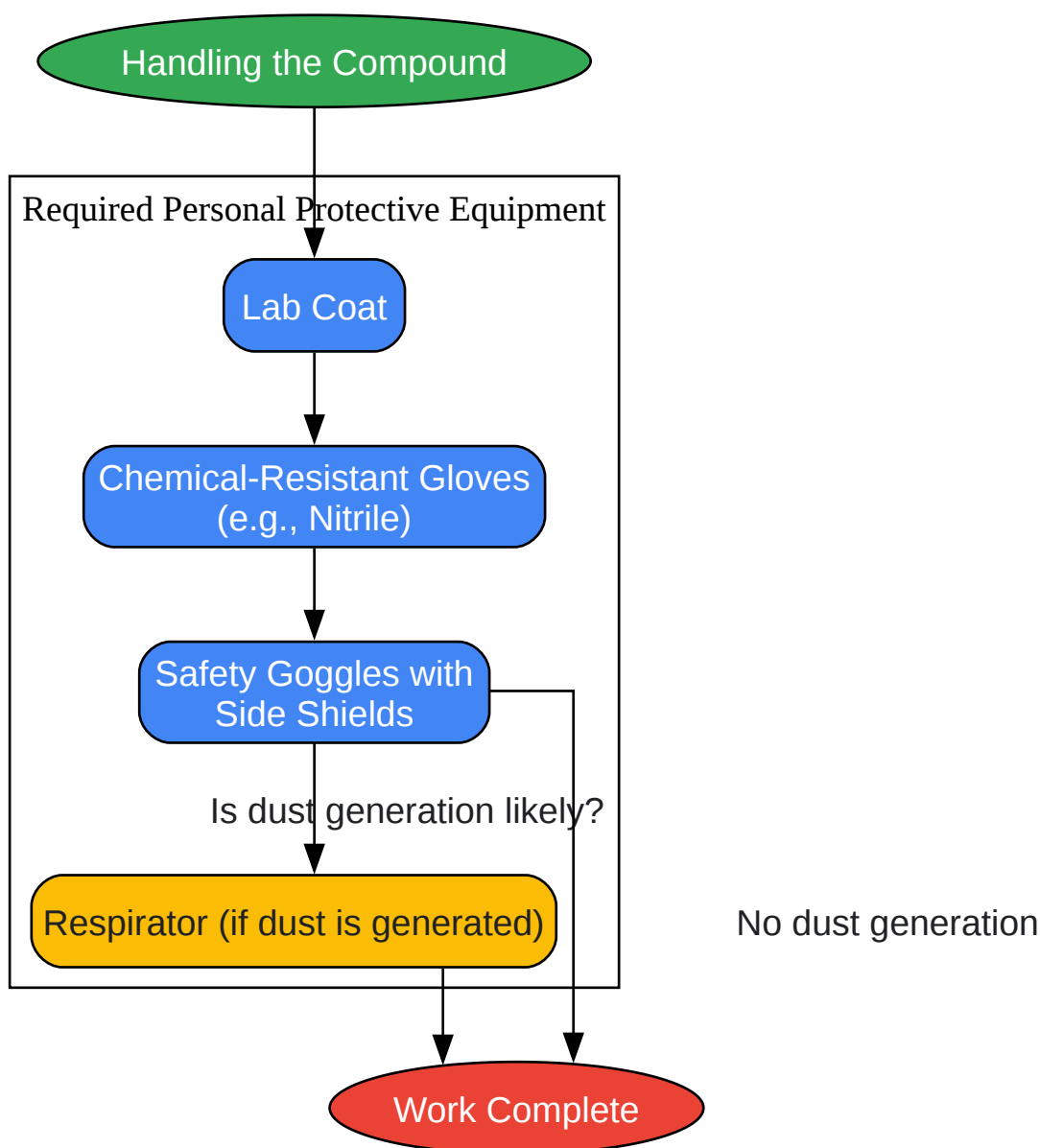
## Precautionary Statements

The following precautionary statements should be strictly adhered to when handling this compound:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Methyl 2-methylbenzo[d]oxazole-6-carboxylate**.



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Figure 1: Personal Protective Equipment (PPE) Workflow.

## Experimental Protocols: Safe Handling and Storage

The following protocols are recommended for the safe handling and storage of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate** in a laboratory setting.

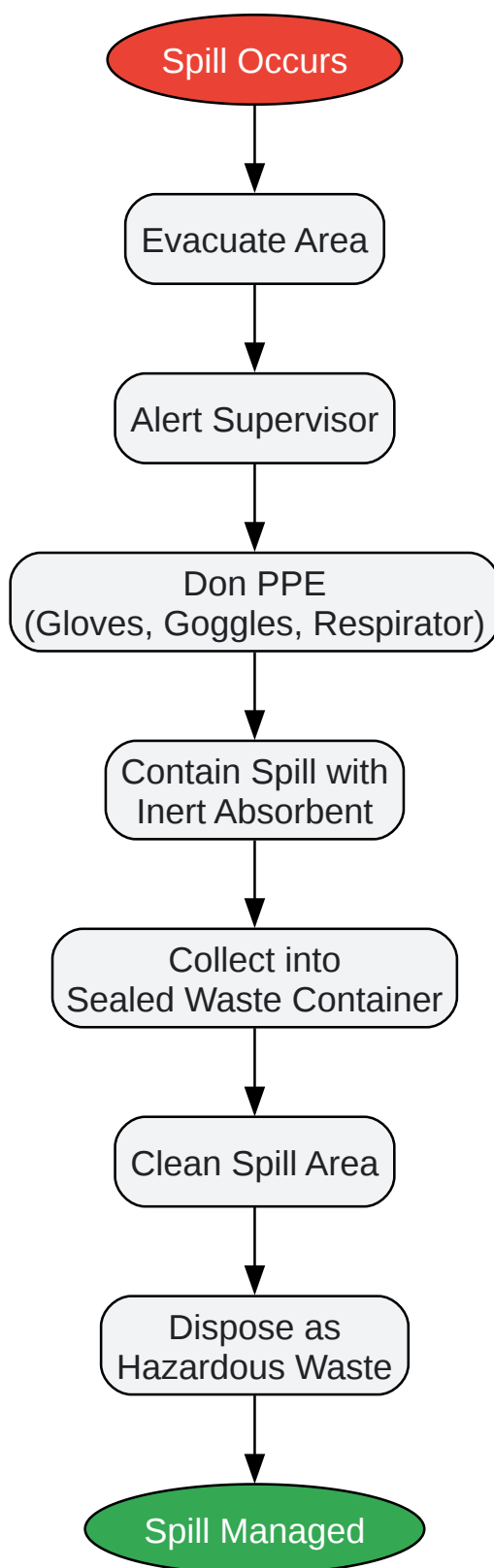
### General Handling

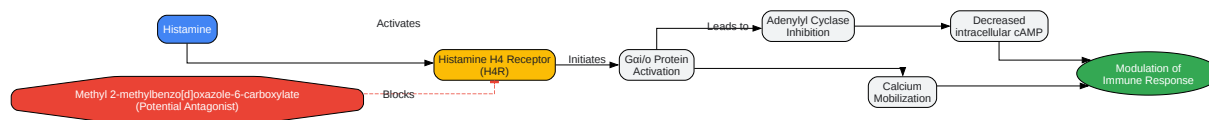
- Always handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin and eyes.<sup>[6]</sup>
- Do not eat, drink, or smoke in the area where the compound is handled.<sup>[6][7]</sup>
- Minimize the generation of dust. If weighing the solid, do so carefully in an enclosure or on a draft shield.
- Wash hands thoroughly with soap and water after handling.<sup>[6]</sup>

## Spill Response

In the event of a spill:

- Evacuate the immediate area.
- Alert colleagues and the laboratory supervisor.
- Wear appropriate PPE, including a respirator if the spill generates dust.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the spilled material and absorbent into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Prevent runoff from entering drains.<sup>[6]</sup>





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